

5-Acetylsalicylamide vs salicylamide biological activity

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Compound Focus: 5-Acetylsalicylamide

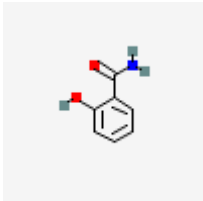
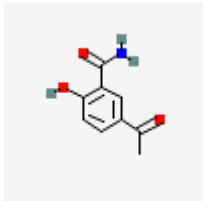
CAS No.: 40187-51-7

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Chemical Profile Comparison

The table below summarizes the key chemical and application differences between Salicylamide and 5-Acetylsalicylamide:

Property	Salicylamide	5-Acetylsalicylamide
CAS Number	65-45-2 [1] [2]	40187-51-7 [3] [4] [5]
Molecular Formula	C ₇ H ₇ NO ₂ [1] [2]	C ₉ H ₉ NO ₃ [3] [5]
Molecular Weight	137.14 g/mol [1] [2]	179.17 g/mol [4] [5]
Melting Point	140-144 °C [2]	220-222 °C [3] [5]
Chemical Structure		

Property	Salicylamide	5-Acetylsalicylamide
Primary Applications	Analgesic, antipyretic agent [1] [6]; Inhibitor of UDP-glucuronosyltransferase [2]	Chemical synthesis reagent [3] [4]

Documented Biological Activity and Experimental Insights

Salicylamide

Salicylamide is a well-established pharmaceutical compound with **analgesic** (pain-relieving) and **antipyretic** (fever-reducing) properties, and its medicinal uses are similar to those of aspirin [1] [7] [6]. It has been used in over-the-counter pain remedies, sometimes in combination with aspirin and caffeine [1] [6].

- **Mechanism of Action Insight:** One specific mechanism identified is its role as an **inhibitor of the enzyme microsomal UDP-glucuronosyltransferase** [2]. This activity was leveraged in a study where salicylamide administration in pregnant rats led to a dose-dependent decrease in the uptake of radi sulfate in fetal and placental tissues, impairing the incorporation of sulfate into fetal skeletal glycosaminoglycans [2].
- **Toxicity Data:** The acute toxicity of salicylamide has been studied in animal models. The reported oral LD₅₀ in rats is **980 mg/kg**, with observed toxic effects including somnolence and respiratory depression [2].

5-Acetylsalicylamide

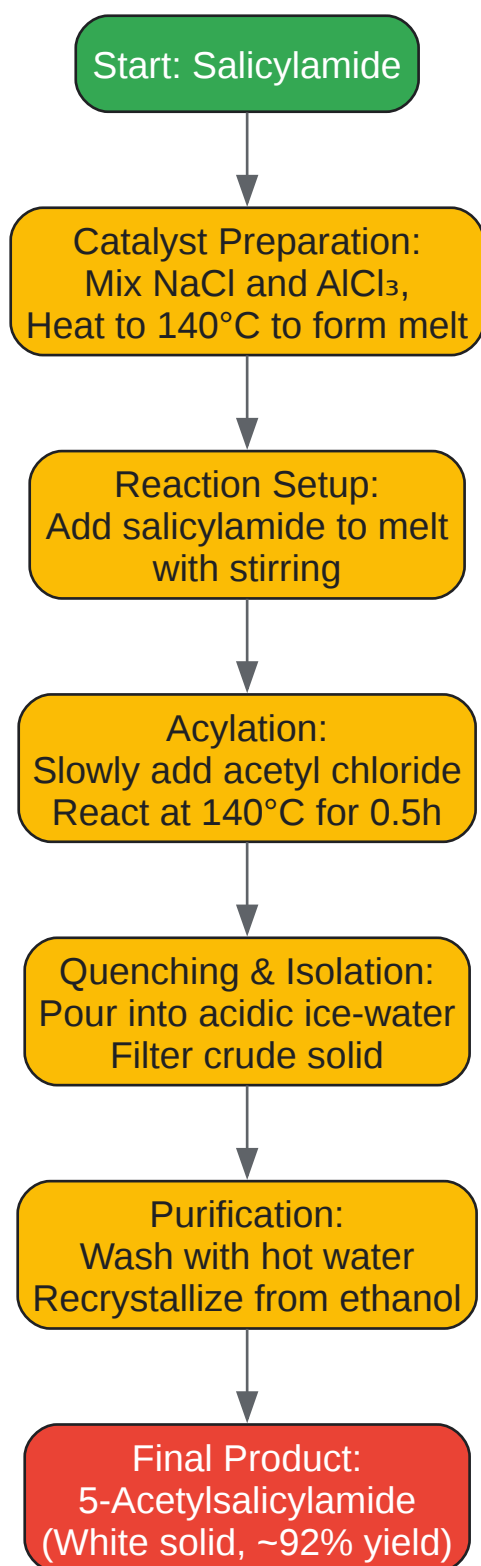
In contrast, the search results do not describe **5-Acetylsalicylamide** as a direct-acting drug. Its primary documented use is as a **chemical reagent or synthetic intermediate** in organic and medicinal chemistry research [3] [4].

- **Role in Synthesis:** It is used in the preparation of other complex molecules. For example, it can be used in a two-step synthetic route to produce **5-acetyl-2(3H)-benzoxazolone**, a compound with potential cytotoxic activities [3] [5]. It is also a reagent in the synthesis of phosphotyrosine peptidomimetic prodrugs and 4-aminopiperidine ureas [4].

- **Limited Biological Data:** One source lists an oral LD₅₀ in rats of **1700 mg/kg**, with toxic effects including lacrimation, somnolence, and tremor [5]. This suggests lower acute toxicity compared to salicylamide, but the data point is isolated, and the compound's broader pharmacological profile remains uncharacterized in the available information.

Synthesis Protocol for 5-Acetylsalicylamide

The synthesis of **5-Acetylsalicylamide** from salicylamide is a key experimental protocol, detailed in a patent and other chemical sources [3] [4] [8]. The following diagram outlines the core synthesis workflow:



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This synthesis is a **Friedel-Crafts acylation**, where the NaCl-AlCl₃ mixture acts as a Lewis acidic molten salt catalyst to facilitate the addition of an acetyl group to the salicylamide molecule [8].

Research Recommendations

Due to the limited direct biological data for **5-Acetylsalicylamide**, the following approaches may be helpful for further research:

- **Explore Derivative Compounds:** Investigate the biological activity of molecules synthesized *from 5-Acetylsalicylamide*, such as the 5-acetyl-2(3H)-benzoxazolone derivatives studied for cytotoxic activities [5].
- **Specialized Database Search:** Use scientific databases like SciFinder or Reaxys with the CAS number (40187-51-7) to find specialized journal articles that may contain bioactivity screening results not captured in general web searches.
- **Analyze Structural Activity Relationships (SAR):** Consider the acetyl group's effect. Adding a bulky acetyl group to the salicylamide structure likely changes its physicochemical properties, which can significantly alter its interaction with biological targets and its absorption, distribution, metabolism, and excretion (ADME) profile.

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References

1. - Wikipedia Salicylamide [en.wikipedia.org]
2. | CAS#:65-45-2 | Chemsrvc Salicylamide [chemsrc.com]
3. - 5 98 40187-51-7 Acetylsalicylamide [sigmaaldrich.com]
4. - 5 | 40187-51-7 Acetylsalicylamide [chemicalbook.com]
5. -Acetyl-2-hydroxybenzamide | CAS#:40187-51-7 | Chemsrvc [chemsrc.com]
6. : Uses, Interactions, Mechanism of... | DrugBank Online Salicylamide [go.drugbank.com]
7. sciencedirect.com/topics/medicine-and-dentistry/ salicylamide [sciencedirect.com]
8. CN104557604A - Synthetic method for 5 - acetylsalicylamide [patents.google.com]

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